

3-Chloro-2-(3-chlorophenoxy)aniline CAS 946772-61-8

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Compound of Interest

Compound Name: 3-Chloro-2-(3-chlorophenoxy)aniline

CAS No.: 946772-61-8

Cat. No.: B1318587

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Technical Monograph: **3-Chloro-2-(3-chlorophenoxy)aniline** (CAS 946772-61-8)[1][2][3][4]

Part 1: Executive Summary

3-Chloro-2-(3-chlorophenoxy)aniline (CAS 946772-61-8) is a specialized, high-value organochlorine intermediate belonging to the diaryl ether class.[2] Characterized by a sterically congested ortho-phenoxy substitution pattern on the aniline core, this compound serves as a critical pharmacophore scaffold in medicinal chemistry.[2] Its structural motif—a polychlorinated diphenyl ether—mimics the bioactive core found in various Type II Kinase Inhibitors (e.g., Sorafenib analogs), non-nucleoside reverse transcriptase inhibitors (NNRTIs), and specific agrochemical agents.[2]

Unlike simple anilines, the 2,3-substitution pattern induces a specific torsional twist between the phenyl rings, creating a unique 3D conformational space that is highly valued for enhancing selectivity in protein-ligand binding interactions.[2]

Part 2: Chemical Identity & Physicochemical Properties

Property	Data
CAS Number	946772-61-8
IUPAC Name	3-Chloro-2-(3-chlorophenoxy)aniline
Molecular Formula	C ₁₂ H ₉ Cl ₂ NO
Molecular Weight	254.11 g/mol
Appearance	Off-white to pale beige crystalline solid
Solubility	Soluble in DMSO, DCM, MeOH; Insoluble in water
pKa (Conjugate Acid)	~2.5–3.0 (Estimated due to electron-withdrawing Cl/Phenoxy groups)
LogP	~3.8 (Predicted)

Part 3: Synthetic Methodology & Process Logic

The synthesis of CAS 946772-61-8 is non-trivial due to the steric hindrance at the ortho position and the deactivating nature of the chlorine substituents.^[2] The most robust, scalable route involves a Nucleophilic Aromatic Substitution (S_NAr) followed by a Chemoselective Nitro Reduction.^[2]

Step 1: S_NAr Coupling (The Critical Step)

- Precursor: 1,2-Dichloro-3-nitrobenzene (or 2,3-Dichloronitrobenzene).^[2]
- Nucleophile: 3-Chlorophenol.^[2]
- Base: Potassium Carbonate (K₂CO₃) or Cesium Carbonate (Cs₂CO₃).^[2]
- Solvent: DMF or NMP (Polar aprotic is essential).^[2]

Mechanism: The reaction proceeds via a Meisenheimer Complex.^[2] The nitro group at position 3 (relative to the chlorine being displaced) activates the C-Cl bond at position 2 ortho to it.^[2] The 3-chlorophenoxide ion attacks the electron-deficient ring carbon, displacing the chlorine.^[2]

Step 2: Chemoselective Nitro Reduction

- Reagent: Iron powder (Fe) / Ammonium Chloride (NH₄Cl) or Hydrogenation (H₂/Pd-C).^[2]
- Solvent: Ethanol/Water or Methanol.^[2]
- Logic: The use of Fe/NH₄Cl is preferred over catalytic hydrogenation to prevent accidental hydrodechlorination (stripping of the aryl chlorides), which is a common risk with Pd catalysts.^[2]

Experimental Protocol (Self-Validating System)

1. Preparation of Intermediate: 1-Chloro-2-(3-chlorophenoxy)-3-nitrobenzene^[2]

- Charge: To a dry 3-neck flask, add 3-chlorophenol (1.05 eq) and K₂CO₃ (1.5 eq) in anhydrous DMF (5 mL/g).
- Activate: Stir at 25°C for 30 min to generate the phenoxide.
- Addition: Add 2,3-Dichloronitrobenzene (1.0 eq) in one portion.
- Reaction: Heat to 100–110°C for 4–6 hours. Monitor by TLC/HPLC.
- Workup: Pour into ice water. Filter the precipitate.^[2] Recrystallize from Ethanol.^[2]
 - Validation: Product should be a yellow solid.^[2] ¹H NMR must show loss of one aromatic proton doublet from the nitrobenzene ring and appearance of phenoxy signals.^[2]

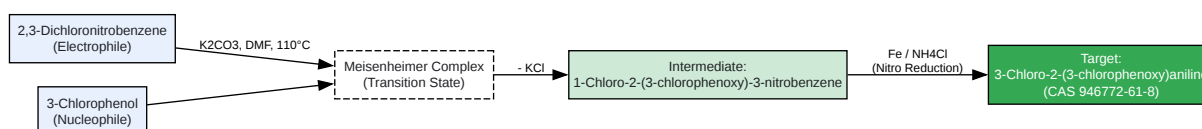
2. Reduction to Target Aniline

- Charge: Suspend the nitro intermediate (1.0 eq) in Ethanol/Water (3:1). Add NH₄Cl (5.0 eq) and Iron powder (325 mesh, 4.0 eq).
- Reflux: Heat to 80°C with vigorous stirring for 2 hours.

- Filter: Hot filter through Celite to remove iron oxides.[2]
- Isolate: Concentrate filtrate; extract with Ethyl Acetate. Wash with brine, dry over Na₂SO₄. [2]
- Purify: Flash chromatography (Hexane/EtOAc) if necessary.

Part 4: Visualized Reaction Pathway

The following diagram illustrates the synthetic logic and the S_NAr mechanism, highlighting the critical transition state.



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Caption: Synthetic pathway from 2,3-dichloronitrobenzene via S_NAr coupling and chemoselective reduction.

Part 5: Applications in Drug Discovery

1. Kinase Inhibitor Scaffolds (Type II) The diphenyl ether motif is a "privileged structure" in kinase inhibition.[2] The ether oxygen acts as a hinge binder or a spacer that orients the two phenyl rings into a hydrophobic pocket.[2]

- Relevance: This specific isomer (3-Cl, 2-Phenoxy) provides a unique vector for substituents compared to the more common 4-phenoxy derivatives (like in Rafoxanide).[2] It allows for the exploration of the "deep pocket" in kinases such as p38 MAPK or B-Raf.[2]

2. Anti-Infective Agents Polychlorinated diphenyl ethers exhibit potent antimicrobial and antimalarial properties by disrupting cell membrane integrity or inhibiting specific reductases (e.g., Enoyl-ACP reductase).[2]

- Library Synthesis: The aniline amine (-NH₂) serves as a versatile handle for amide coupling, urea formation, or sulfonylation to generate diverse libraries for High-Throughput Screening (HTS).[2]

Part 6: Handling & Safety (SDS Summary)

Hazard Classification:

- Acute Toxicity: Oral/Dermal (Category 4).[2]
- Skin/Eye Irritation: Category 2.[2]
- Aquatic Toxicity: Chronic Category 1 (Common for polychlorinated aromatics).[2]

Handling Protocol:

- Engineering Controls: Use only in a chemical fume hood.
- PPE: Nitrile gloves (double gloving recommended), safety goggles, and lab coat.[2]
- Spill Management: Absorb with inert material (vermiculite).[2] Do not flush into drains; this compound is highly toxic to aquatic life.[2]
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent oxidation of the amine.

Part 7: References

- National Center for Biotechnology Information (NCBI). (2023).[2] PubChem Compound Summary for substituted diphenyl ethers. (General reference for scaffold utility). Retrieved from [[Link](#)]

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